The Chloroacetamide Scaffold: A Versatile Tool in Modern Drug Discovery

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Compound of Interest

Compound Name:	*2-chloro-N-(oxan-4-yl)acetamide*
CAS No.:	*1154931-91-5*
Cat. No.:	*B1461611*

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Introduction: The Significance of the 2-Chloro-N-(oxan-4-yl)acetamide Motif

The 2-chloroacetamide functional group is a cornerstone in medicinal chemistry, serving as a reactive yet tunable electrophile. When appended to various molecular scaffolds, it creates derivatives with a wide spectrum of biological activities. The N-substituted 2-chloroacetamide moiety, in particular, has been identified as a key pharmacophore in the development of anticancer, anti-inflammatory, and antimicrobial agents.[1] The reactivity of the α-chloro group allows these compounds to act as covalent inhibitors, forming stable bonds with nucleophilic residues, such as cysteine or histidine, in the active sites of target proteins.[1] This mode of action can lead to potent and prolonged inhibition of biological pathways critical for disease progression.

This guide focuses on the applications of derivatives of "**2-chloro-N-(oxan-4-yl)acetamide**," a specific iteration of this versatile scaffold. While literature directly pertaining to this exact molecule is emerging, the broader class of N-substituted chloroacetamides provides a wealth of data and well-established protocols. The oxane ring, a saturated heterocycle, can influence physicochemical properties such as solubility and metabolic stability, making it an attractive

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component in drug design. This document will serve as a comprehensive resource for researchers, providing detailed application notes and step-by-step protocols for the synthesis and biological evaluation of this promising class of compounds.

I. Synthesis of **2-Chloro-N-(oxan-4-yl)acetamide** Derivatives: A General Protocol

The synthesis of N-substituted 2-chloroacetamides is a well-established and robust chemical transformation. The following protocol outlines a general procedure for the acylation of an amine with chloroacetyl chloride. This can be adapted for a wide range of primary and secondary amines to generate a library of derivatives.

Protocol 1: General Synthesis of N-Substituted 2-Chloroacetamides

Objective: To synthesize N-substituted 2-chloroacetamide derivatives via the acylation of a primary or secondary amine.

Materials:

- Appropriate amine (e.g., 4-aminotetrahydropyran for **2-chloro-N-(oxan-4-yl)acetamide**)
- Chloroacetyl chloride
- Aprotic solvent (e.g., dichloromethane (DCM), toluene, tetrahydrofuran (THF))
- Base (e.g., triethylamine (TEA), pyridine)
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution
- Brine
- Round-bottom flask
- Magnetic stirrer and stir bar

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- Dropping funnel
- Ice bath
- Rotary evaporator
- Thin Layer Chromatography (TLC) supplies
- Column chromatography supplies (silica gel, appropriate solvent system)

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve the amine (1.0 equivalent) in the chosen aprotic solvent. Add a suitable base, such as triethylamine (1.2 equivalents), to the solution.[2]
- Cooling: Place the reaction flask in an ice bath and stir the solution for 10-15 minutes to cool it to 0°C.
- Addition of Chloroacetyl Chloride: Add chloroacetyl chloride (1.1 equivalents) dropwise to the stirred solution using a dropping funnel over a period of 15-30 minutes.[2] Maintain the temperature at 0°C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for 4-6 hours.
- Monitoring: Monitor the progress of the reaction by TLC until the starting amine is consumed.
- Work-up:
  - Quench the reaction by slowly adding water.
  - Transfer the mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution and brine.
  - Separate the organic layer and dry it over anhydrous sodium sulfate or magnesium sulfate.

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- Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator.

- Purification: Purify the crude product by recrystallization from an appropriate solvent or by column chromatography on silica gel to yield the desired N-substituted 2-chloroacetamide derivative.

- Characterization: Confirm the structure and purity of the final product using appropriate analytical techniques such as NMR (^{1}H and ^{13}C), mass spectrometry, and IR spectroscopy.

II. Applications in Oncology: Covalent Inhibition and Induction of Novel Cell Death Pathways

2-Chloroacetamide derivatives have emerged as potent anticancer agents through diverse mechanisms of action, primarily centered around their ability to act as covalent inhibitors and inducers of oxidative stress.

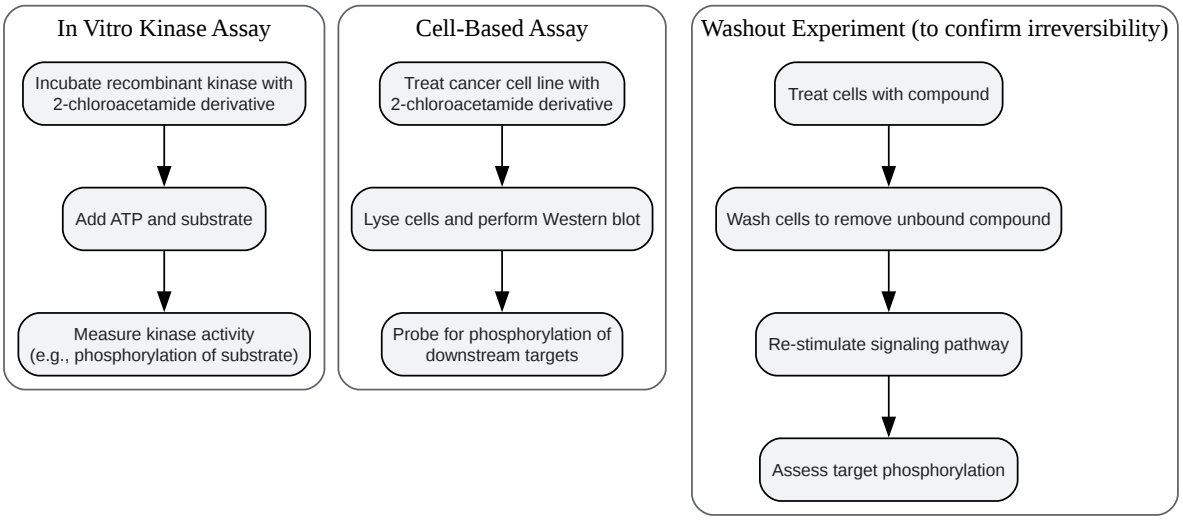
A. Covalent Inhibition of Kinases

The chloroacetamide moiety can serve as a "warhead" to irreversibly bind to and inhibit kinases that are often dysregulated in cancer. A notable example is the inhibition of Fibroblast Growth Factor Receptor (FGFR), where chloroacetamide derivatives have shown promise as irreversible inhibitors, blocking the proliferation of cancer cells with FGFR1 amplification.[3]

Mechanism of Action: The electrophilic carbon of the chloroacetamide group is susceptible to nucleophilic attack by cysteine residues within the ATP-binding pocket of the kinase. This forms a covalent bond, leading to irreversible inhibition of the enzyme's activity and downstream signaling pathways that promote cell growth and survival.

Experimental Workflow for Assessing Covalent Kinase Inhibition:

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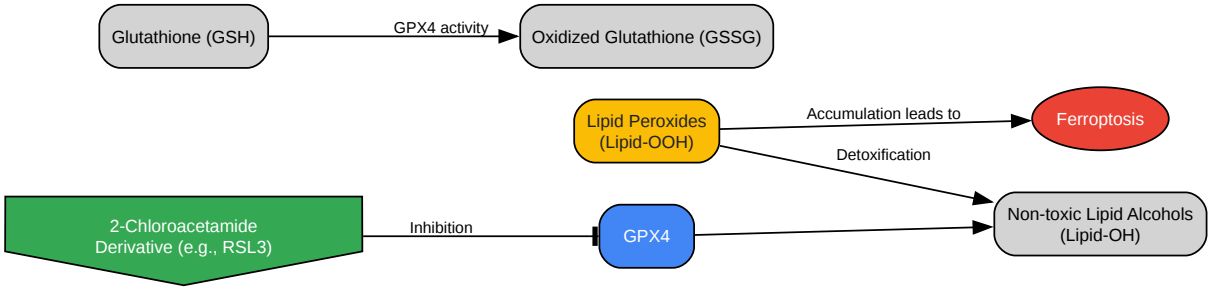
Caption: Workflow for evaluating covalent kinase inhibitors.

B. Induction of Ferroptosis

Recent studies have highlighted the role of specific chloroacetamide derivatives in inducing ferroptosis, a form of regulated cell death characterized by iron-dependent lipid peroxidation. The compound RSL3, a potent chloroacetamide-containing inhibitor of Glutathione Peroxidase 4 (GPX4), is a key tool compound in this area.[2][4] GPX4 is a crucial enzyme that detoxifies lipid peroxides, and its inhibition leads to their accumulation and subsequent cell death.[5][6]

Signaling Pathway for Ferroptosis Induction by GPX4 Inhibition:

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Caption: Simplified pathway of ferroptosis induction via GPX4 inhibition.

Protocol 2: Assessment of Anticancer Activity using the MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method for assessing cell viability and is widely used to screen for the cytotoxic effects of chemical compounds.[7][8]

Objective: To determine the cytotoxic effect of 2-chloroacetamide derivatives on cancer cell lines and calculate the IC50 (half-maximal inhibitory concentration) value.

Materials:

- Cancer cell lines (e.g., MDA-MB-231 for breast cancer, Jurkat for leukemia)[9]
- Complete cell culture medium (e.g., DMEM or RPMI-1640 with 10% FBS)
- 96-well plates
- 2-chloroacetamide derivatives dissolved in DMSO
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO, isopropanol)

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- Microplate reader

Procedure:

- Cell Seeding: Seed cancer cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for cell attachment.[10]
- Compound Treatment: Prepare serial dilutions of the 2-chloroacetamide derivatives in complete culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include a vehicle control (DMSO) and a positive control (a known cytotoxic drug).
- Incubation: Incubate the plate for 24-72 hours, depending on the cell line and experimental design.
- MTT Addition: After the incubation period, add 10 µL of MTT solution to each well and incubate for an additional 2-4 hours at 37°C until a purple precipitate is visible.[10]
- Solubilization: Carefully remove the medium and add 100 µL of a solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[10]
- Absorbance Measurement: Shake the plate for 15 minutes on an orbital shaker to ensure complete dissolution.[7] Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the percentage of viability against the compound concentration and determine the IC50 value using non-linear regression analysis.

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Derivative Example	Cell Line	IC50 (μM)	Reference
Thiazole-bearing 2-chloroacetamide	Jurkat (T-cell leukemia)	5.2	[9]
Thiazole-bearing 2-chloroacetamide	MDA-MB-231 (Breast Cancer)	8.7	[9]
Purine-based chloroacetamide	SARS-CoV-2 Mpro	8.06	[11]
Purine-based chloroacetamide	SARS-CoV-2 RdRp	3.22	[11]

III. Applications in Antimicrobial Research

N-substituted 2-chloroacetamides have demonstrated significant activity against a range of bacterial and fungal pathogens.[12] The mechanism of action is often attributed to the alkylation of essential enzymes or proteins within the microorganism, leading to the disruption of vital cellular processes.[13]

Protocol 3: Antimicrobial Susceptibility Testing (AST) by Broth Microdilution

The broth microdilution method is a standard technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent against a specific microorganism.[12][14]

Objective: To determine the MIC of 2-chloroacetamide derivatives against selected bacterial and fungal strains.

Materials:

- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli) and fungal strains (e.g., Candida albicans)
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- 96-well microtiter plates

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- 2-chloroacetamide derivatives dissolved in a suitable solvent (e.g., DMSO)
- Standard antimicrobial agents (positive controls, e.g., norfloxacin for bacteria, fluconazole for fungi)[12]
- Bacterial/fungal inoculum standardized to 0.5 McFarland turbidity

Procedure:

- Preparation of Compound Dilutions: In a 96-well plate, prepare two-fold serial dilutions of the 2-chloroacetamide derivatives in the appropriate broth medium. The final volume in each well should be 50 µL.
- Inoculum Preparation: Prepare a suspension of the test microorganism in sterile saline or broth, and adjust the turbidity to match a 0.5 McFarland standard. Dilute this suspension to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the wells.
- Inoculation: Add 50 µL of the standardized inoculum to each well of the microtiter plate, resulting in a final volume of 100 µL.
- Controls: Include a growth control (broth and inoculum only), a sterility control (broth only), and a positive control with a standard antimicrobial agent.
- Incubation: Incubate the plates at 35-37°C for 18-24 hours for bacteria, and at 28-35°C for 24-48 hours for fungi.
- MIC Determination: The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

IV. Applications in Anti-inflammatory Drug Discovery: COX-2 Inhibition

Chronic inflammation is a key driver of many diseases, and the cyclooxygenase-2 (COX-2) enzyme is a major target for anti-inflammatory drugs. Some acetamide derivatives have been investigated as selective COX-2 inhibitors.

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Protocol 4: In Vitro COX-2 Inhibitor Screening Assay (Fluorometric)

This protocol is based on a commercially available kit that measures the production of Prostaglandin G2, an intermediate product of the COX-2 enzyme.[15][16]

Objective: To screen 2-chloroacetamide derivatives for their ability to inhibit human recombinant COX-2 enzyme activity.

Materials:

- COX-2 inhibitor screening kit (containing human recombinant COX-2, assay buffer, COX probe, arachidonic acid substrate, and a known COX-2 inhibitor like celecoxib)
- 96-well white opaque plate
- Fluorometric microplate reader (Ex/Em = 535/587 nm)
- 2-chloroacetamide derivatives

Procedure:

- Reagent Preparation: Prepare all reagents according to the kit manufacturer's instructions. Reconstitute the COX-2 enzyme and keep it on ice.[15]
- Reaction Setup:
  - Inhibitor Wells: Add assay buffer, COX-2 enzyme, and the test compound to the wells.
  - Positive Control: Add assay buffer, COX-2 enzyme, and the provided COX-2 inhibitor (e.g., celecoxib).
  - Enzyme Control: Add assay buffer and COX-2 enzyme.
  - Background Control: Add assay buffer only.
- Pre-incubation: Pre-incubate the plate at 37°C for 10 minutes to allow the inhibitors to interact with the enzyme.[17]

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- Reaction Initiation: Initiate the reaction by adding the arachidonic acid substrate to all wells. [17]
- Fluorescence Measurement: Immediately begin measuring the fluorescence intensity at Ex/Em = 535/587 nm in kinetic mode for 10-20 minutes.
- Data Analysis: Calculate the slope of the kinetic curve for each well. Determine the percentage of inhibition for each test compound concentration relative to the enzyme control. Plot the percent inhibition versus the compound concentration to determine the IC50 value.

V. Conclusion and Future Directions

The **2-chloro-N-(oxan-4-yl)acetamide** scaffold and its derivatives represent a versatile and promising class of compounds for drug discovery. Their ability to act as covalent inhibitors and modulate novel biological pathways like ferroptosis opens up new avenues for the treatment of cancer and other diseases. The protocols outlined in this guide provide a solid foundation for researchers to synthesize and evaluate these compounds in a systematic and reproducible manner. Future research should focus on expanding the library of derivatives to establish clear structure-activity relationships, optimizing their pharmacokinetic properties, and further elucidating their mechanisms of action in relevant in vivo models.

References

- Ivasechko, I., et al. (2025). Synthesis, anticancer properties evaluation and in silico studies of 2-chloro- and 2,2-dichloroacetamides bearing thiazole scaffolds. ScienceRise: Pharmaceutical Science. [Link]
- Kang, W. Y., et al. (2008). 2-Chloro-N-(4-fluorophenyl)acetamide. Acta Crystallographica Section E: Structure Reports Online, 64(Pt 6), o1194. [Link]
- Güneş, B., & Ispir, E. (2016). (I). Synthesis of the 2-chloro-N-(2-methoxyphenyl)acetamide... ResearchGate. [Link]
- Li, X., et al. (2021). Genotoxicity of chloroacetamide herbicides and their metabolites in vitro and in vivo. Experimental and Therapeutic Medicine, 22(4), 1105. [Link]

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- Ivashchenko, A. V., et al. (n.d.). SYNTHESIS, ANTICANCER PROPERTIES EVALUATION AND IN SILICO STUDIES OF 2-CHLORO- AND 2,2-DICHLOROACETAMIDES BEARING THIAZOLE SCAFFOLDS.
- Mohamed, A. R., et al. (2021). Design, synthesis and in silico insights of new 7,8-disubstituted-1,3-dimethyl-1H-purine-2,6(3H,7H)-dione derivatives with potent anticancer and multi-kinase inhibitory activities.
- Singh, P., et al. (2019). Synthesis, molecular modelling and biological significance of N-(4-(4-bromophenyl) thiazol-2-yl)-2-chloroacetamide derivatives as prospective antimicrobial and antiproliferative agents. Chemistry Central Journal, 13(1), 43. [Link]
- Missioui, H., et al. (2024). 2-Chloro-N-(4-hydroxyphenyl)acetamide. IUCrData, 9(10). [Link]
- Wen, Y. H., et al. (2009). 2-(4-Chlorophenyl)acetamide.
- Missioui, H., et al. (2024). 2-Chloro-N-(4-hydroxyphenyl)acetamide.
- Tenover, F. C. (2023). Antimicrobial Susceptibility Testing. In StatPearls. StatPearls Publishing. [Link]
- Link, J. T., et al. (2023). Discovery of a Potent Chloroacetamide GPX4 Inhibitor with Bioavailability to Enable Target Engagement in Mice, a Potential Tool Compound for Inducing Ferroptosis In Vivo. Journal of Medicinal Chemistry, 66(7), 4933–4950. [Link]
- Link, J. T., et al. (2023). Discovery of a Potent Chloroacetamide GPX4 Inhibitor with Bioavailability to Enable Target Engagement in Mice, a Potential Tool Compound for Inducing Ferroptosis In Vivo. PubMed, 36877935. [Link]
- BPS Bioscience. (n.d.). COX2 Inhibitor Screening Assay Kit. Retrieved from [Link]
- Reed, J., & Tzarum, N. (2013). Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay. Journal of Visualized Experiments, (81), e50822. [Link]
- Alfieri, R. R., et al. (2019). Expanding the Arsenal of FGFR Inhibitors: A Novel Chloroacetamide Derivative as a New Irreversible Agent With Anti-proliferative Activity Against FGFR1-Amplified Lung Cancer Cell Lines. Frontiers in Oncology, 9, 179. [Link]
- bioMérieux. (2025). ANTIMICROBIAL SUSCEPTIBILITY TESTING. Retrieved from [Link]

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- Assay Genie. (n.d.). COX-2 Inhibitor Screening Kit (Fluorometric) (BN00777). Retrieved from [Link]
- Wiegand, I., et al. (2008). Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods. Microbiology and Molecular Biology Reviews, 72(1), 174–195. [Link]
- van Meerloo, J., et al. (2011). Cell sensitivity assays: the MTT assay. Methods in Molecular Biology, 731, 237–245. [Link]
- APEC. (n.d.). Antimicrobial Susceptibility Testing. Retrieved from [Link]
- Link, J. T., et al. (2023). Discovery of a Potent Chloroacetamide GPX4 Inhibitor with Bioavailability to Enable Target Engagement in Mice, a Potential Tool Compound for Inducing Ferroptosis In Vivo. Journal of Medicinal Chemistry. [Link]
- Springer Nature. (n.d.). MTT Assay Protocol. Retrieved from [Link]
- Jiao, J., et al. (2014). Measurement of cyclooxygenase inhibition using liquid chromatography-tandem mass spectrometry. Journal of Pharmaceutical and Biomedical Analysis, 96, 260–266. [Link]
- EUCAST. (n.d.). EUCAST - Home. Retrieved from [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Frontiers | Expanding the Arsenal of FGFR Inhibitors: A Novel Chloroacetamide Derivative as a New Irreversible Agent With Anti-proliferative Activity Against FGFR1-Amplified Lung Cancer Cell Lines [frontiersin.org]

- 4. Discovery of a Potent Chloroacetamide GPX4 Inhibitor with Bioavailability to Enable Target Engagement in Mice, a Potential Tool Compound for Inducing Ferroptosis In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. MTT assay protocol | Abcam [abcam.com]
- 8. MTT Assay Protocol | Springer Nature Experiments [experiments.springernature.com]
- 9. Synthesis, anticancer properties evaluation and in silico studies of 2-chloro- and 2,2-dichloroacetamides bearing thiazole scaffolds | ScienceRise: Pharmaceutical Science [journals.uran.ua]
- 10. atcc.org [atcc.org]
- 11. researchgate.net [researchgate.net]
- 12. Synthesis, molecular modelling and biological significance of N-(4-(4-bromophenyl) thiazol-2-yl)-2-chloroacetamide derivatives as prospective antimicrobial and antiproliferative agents - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. biomerieux.com [biomerieux.com]
- 15. sigmaaldrich.com [sigmaaldrich.com]
- 16. assaygenie.com [assaygenie.com]
- 17. Measurement of cyclooxygenase inhibition using liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]

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